Application Notes and Protocols for L-796568 Cell Culture Experiments

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Compound of Interest

Compound Name:	*L-796568 free base*
CAS No.:	*211031-01-5*
Cat. No.:	*B1674107*

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These application notes provide a comprehensive guide for designing and conducting cell culture experiments using L-796568, a potent and selective agonist for the human β3-adrenergic receptor (β3-AR). The protocols outlined below are intended to serve as a foundation for investigating the cellular and molecular effects of this compound in various in vitro models.

Introduction

L-796568 is a valuable research tool for studying the β3-adrenergic signaling pathway, which plays a crucial role in regulating energy metabolism, particularly in adipose tissue.[1][2] As a selective agonist, it allows for the specific interrogation of β3-AR function in cellular processes such as lipolysis and thermogenesis.[2][3] Understanding its mechanism of action at the cellular level is paramount for its potential therapeutic applications in metabolic diseases like obesity.[1][4]

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Mechanism of Action

L-796568 exerts its effects by binding to and activating the β3-adrenergic receptor, a G-protein coupled receptor (GPCR).[5] Upon activation, the receptor couples to a stimulatory G-protein (Gs), which in turn activates adenylyl cyclase.[6][7] This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP), a second messenger that activates Protein Kinase A (PKA).[7][8] PKA then phosphorylates a variety of downstream targets, including transcription factors like cAMP-responsive element-binding protein (CREB) and p38 mitogen-activated protein kinase (p38 MAPK), leading to the transcriptional regulation of genes involved in energy expenditure, such as uncoupling protein 1 (UCP1).[7][8]

Data Presentation

The following table summarizes the key quantitative parameters of L-796568, providing a reference for dose-selection in cell culture experiments.

Parameter	Value	Species	Receptor	Reference
EC50	3.6 nmol/L	Human	β3-AR	[2][5][9]
EC50	4770 nmol/L	Human	β1-AR	[5][9]
EC50	2405 nmol/L	Human	β2-AR	[5][9]

Mandatory Visualizations

Signaling Pathway of L-796568

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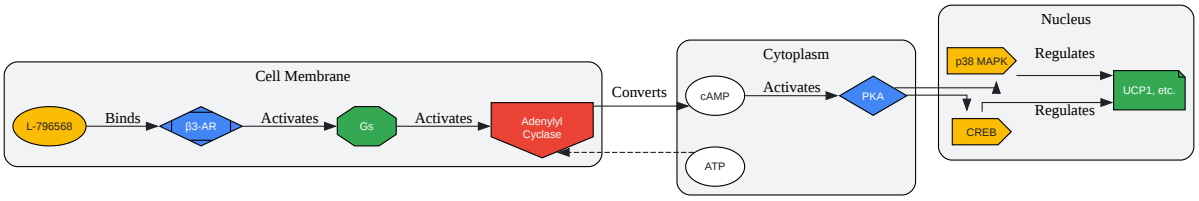

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Caption: L-796568 activates the β3-AR signaling cascade.

Experimental Workflow for L-796568 Treatment

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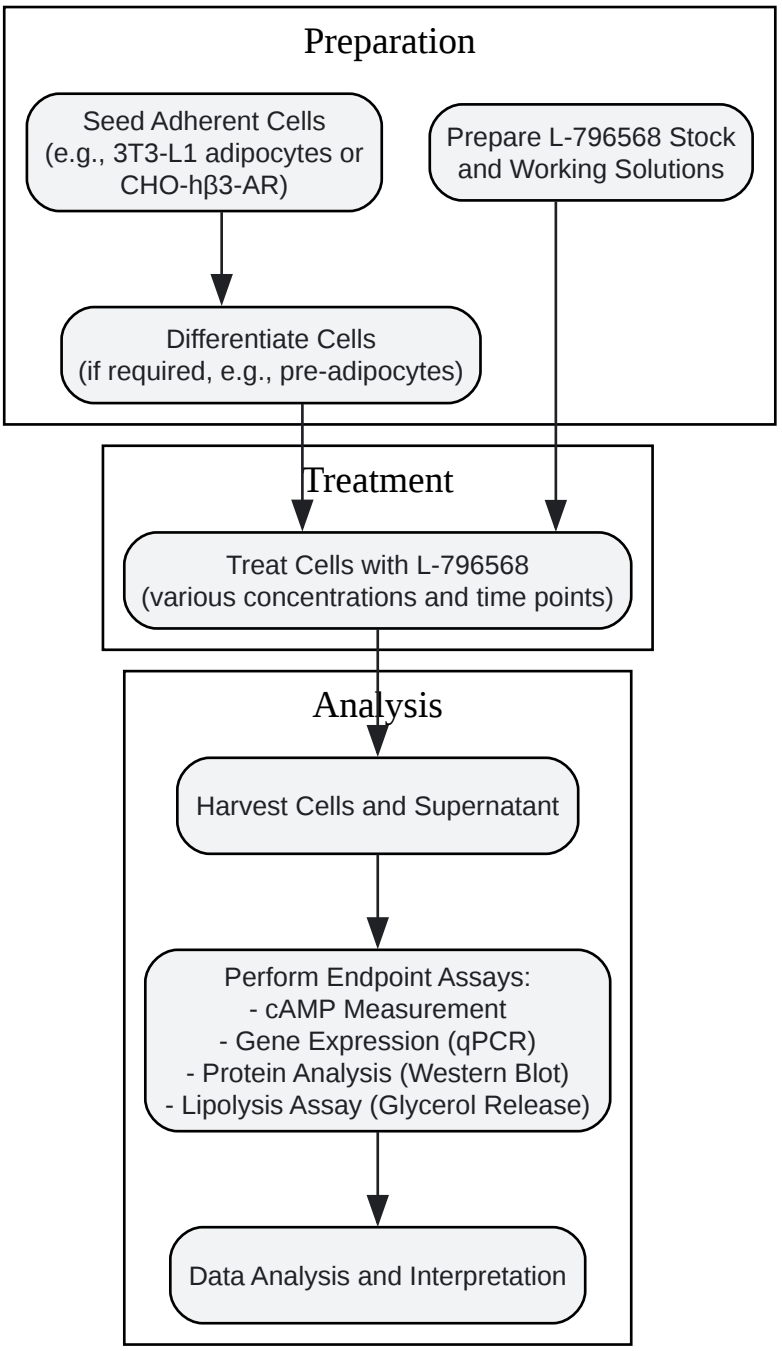

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